

Thermochemical Profile of (R)-(+)-Citronellic Acid: A Technical Guide

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Compound of Interest

Compound Name: (R)-(+)-Citronellic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **(R)-(+)-Citronellic acid**. Due to the limited availability of experimentally determined thermochemical properties specific to the (R)-(+)-enantiomer, this document primarily presents data for the broader "citronellic acid" and outlines generalized experimental protocols. Additionally, this guide details the known biosynthetic and degradation pathways involving citronellic acid, offering critical insights for researchers in metabolic engineering and drug development.

Thermochemical Data

The following tables summarize the available thermochemical and physical property data for citronellic acid. It is important to note that much of the quantitative thermochemical data is not specified for the (R)-(+)-enantiomer and may be based on theoretical calculations rather than direct experimental measurement.

Table 1: Thermochemical Properties of Citronellic Acid

Property	Value	Units	Notes
Standard Gibbs Free Energy of Formation	-163.19	kJ/mol	Not specified for (R)-(+)-enantiomer.[1]
Standard Enthalpy of Formation	-412.39	kJ/mol	Not specified for (R)-(+)-enantiomer.[1]

Table 2: Physical Properties of (R)-(+)-Citronellic Acid and Citronellic Acid

Property	Value	Units	Compound
Molecular Formula	C ₁₀ H ₁₈ O ₂	-	(R)-(+)-Citronellic acid
Molecular Weight	170.25	g/mol	(R)-(+)-Citronellic acid
Boiling Point	119 °C at 3 mmHg	-	(R)-(+)-Citronellic acid
Density	0.926 g/mL at 25 °C	-	(R)-(+)-Citronellic acid
Boiling Point	121-122 °C at 1 mmHg	-	Citronellic acid[2]
Density	0.923 g/mL at 25 °C	-	Citronellic acid[2]

Experimental Protocols

Detailed experimental protocols for the determination of thermochemical data for (R)-(+)-Citronellic acid are not readily available in the scientific literature. Therefore, this section provides generalized methodologies for key experiments based on standard practices for similar organic liquid compounds.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of liquid (R)-(+)-Citronellic acid can be determined using a static-bomb calorimeter.

Methodology:

- **Sample Preparation:** A precisely weighed sample (typically 0.5-1.0 g) of high-purity **(R)-(+)-Citronellic acid** is placed in a crucible within the bomb calorimeter. A known length of ignition wire is positioned to be in contact with the sample.
- **Bomb Sealing and Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen. It is then filled with pure oxygen to a pressure of approximately 30 atm. A small, known amount of distilled water is added to the bomb to ensure that the water formed during combustion is in its liquid state.
- **Calorimeter Assembly:** The sealed bomb is placed in a calorimeter bucket containing a precisely measured volume of water. The calorimeter is then assembled with a stirrer and a high-precision thermometer.
- **Temperature Equilibration and Ignition:** The water in the calorimeter is stirred until a constant initial temperature is reached. The sample is then ignited by passing an electric current through the ignition wire.
- **Temperature Monitoring:** The temperature of the water in the calorimeter is recorded at regular intervals until a maximum temperature is reached and then begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter system is determined by combusting a standard substance with a known enthalpy of combustion, such as benzoic acid. The heat released by the combustion of the **(R)-(+)-Citronellic acid** sample is then calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat of ignition and the formation of nitric acid from any residual nitrogen. The standard enthalpy of combustion is then calculated from the heat released and the molar mass of the sample.

Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

The heat capacity of liquid **(R)-(+)-Citronellic acid** can be measured as a function of temperature using a differential scanning calorimeter.

Methodology:

- **Instrument Calibration:** The DSC instrument is calibrated for temperature and heat flow using standard reference materials with known melting points and enthalpies of fusion.
- **Sample Preparation:** A small, accurately weighed sample of **(R)-(+)-Citronellic acid** (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty, sealed aluminum pan is used as a reference.
- **Measurement Program:** The sample and reference pans are placed in the DSC cell. A temperature program is initiated, which involves heating the sample at a constant rate (e.g., 10 K/min) over the desired temperature range.
- **Data Acquisition:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature as they are heated.
- **Heat Capacity Calculation:** The heat capacity of the sample is determined by comparing its heat flow curve to that of a standard material with a known heat capacity, such as sapphire, measured under the same experimental conditions. This comparison allows for the calculation of the specific heat capacity of **(R)-(+)-Citronellic acid** at different temperatures.

Signaling and Metabolic Pathways

(R)-(+)-Citronellic acid is involved in several biological pathways, including its biosynthesis in yeast and its degradation by bacteria. Understanding these pathways is crucial for applications in metabolic engineering and bioremediation.

Biosynthesis of Citronellic Acid in *Saccharomyces cerevisiae*

Saccharomyces cerevisiae can be engineered to produce citronellic acid from geraniol. The pathway involves the oxidation of geraniol to geranial, followed by the reduction of geranial to citronellal, and finally the oxidation of citronellal to citronellic acid.

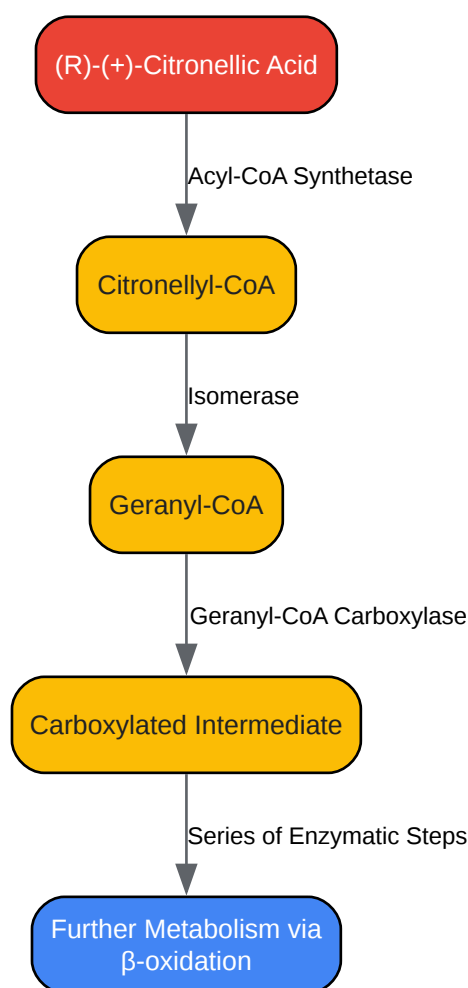


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Caption: Biosynthesis pathway of **(R)-(+)-Citronellic Acid** in engineered *S. cerevisiae*.

Degradation of Citronellic Acid in *Pseudomonas* species

Pseudomonas species are capable of utilizing citronellol and citronellic acid as a carbon source. The degradation pathway involves the activation of citronellic acid to its coenzyme A (CoA) thioester, followed by a series of enzymatic reactions.



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Caption: Degradation pathway of **(R)-(+)-Citronellic Acid** in *Pseudomonas* species.

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